

Personal protective equipment for handling 2-Chloronicotinoyl chloride

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Compound of Interest

Compound Name: 2-Chloronicotinoyl chloride

Cat. No.: B127935

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Essential Safety and Handling Guide for 2-Chloronicotinoyl Chloride

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational plans for the safe handling and disposal of **2-Chloronicotinoyl chloride** (CAS No. 49609-84-9). It is intended for researchers, scientists, and drug development professionals. Adherence to these procedures is essential to mitigate the significant hazards associated with this compound.

Hazard Overview

2-Chloronicotinoyl chloride is a corrosive solid that causes severe skin burns and eye damage.^{[1][2]} It may also cause respiratory irritation.^{[1][3]} A primary hazard is its violent reaction with water, which can liberate toxic gas.^[3] Therefore, it is crucial to prevent contact with moisture.^{[3][4]}

Engineering Controls

To minimize exposure risk, handling of **2-Chloronicotinoyl chloride** must be performed under strict engineering controls:

- Chemical Fume Hood: All work must be conducted in a certified and properly functioning chemical fume hood.^{[3][4]}

- Ventilation: The work area must be well-ventilated to control airborne concentrations.[[1](#)]
- Safety Equipment: An eyewash station and safety shower must be in close proximity to the workstation.[[3](#)]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory for all personnel handling this substance.[[1](#)][[5](#)]

- Eye and Face Protection:
 - Wear chemical safety goggles that meet OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[[3](#)]
 - In addition to goggles, a full-face shield should be worn to protect against splashes.[[4](#)][[6](#)]
- Skin and Body Protection:
 - Gloves: Chemical-resistant gloves are required. Nitrile rubber is a suitable material.[[6](#)][[7](#)]
Always check gloves for integrity before use.[[8](#)]
 - Protective Clothing: Wear a chemical-resistant lab coat or apron. For larger quantities, a full chemical-resistant suit may be necessary to prevent any skin contact.[[1](#)][[4](#)]
 - Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection:
 - Operations should be designed to not require respiratory protection. However, if ventilation is inadequate or exposure limits are at risk of being exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[[3](#)]
 - For small-scale laboratory use, a particle-filtering half mask (EN149:2001) may be appropriate, while larger scale operations may require a respirator with a particulates filter conforming to EN 143.[[7](#)]

Quantitative Data and Physical Properties

The following table summarizes key quantitative and physical data for **2-Chloronicotinoyl chloride**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ Cl ₂ NO	[2][7]
Molecular Weight	176.00 g/mol	[2]
Physical State	Solid	[3][7]
Appearance	White to light yellow powder or lump	[9]
Melting Point	38 - 39 °C / 100.4 - 102.2 °F	[3][7]
Boiling Point	89 - 91 °C / 192.2 - 195.8 °F (@ 1 mmHg)	[3]
Flash Point	> 110 °C / > 230 °F	[3][7]
CAS Number	49609-84-9	[1][3][7]

Operational and Disposal Plans

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Assemble all necessary equipment and reagents within the fume hood.
 - Don the complete required PPE ensemble (goggles, face shield, gloves, lab coat).
 - Keep a container of dry sand or other appropriate absorbent material nearby for spills.[7]
- Handling the Compound:
 - Keep the container of **2-Chloronicotinoyl chloride** tightly sealed when not in use.[1]

- Store under an inert atmosphere and protect from moisture, as it reacts violently with water.[3][7]
- Avoid creating dust during transfer.[1]
- When handling, do not eat, drink, or smoke.[1]
- Warning: To avoid a violent reaction, always add this material to other reagents. NEVER add water or other reagents to this material.[1]
- Post-Handling:
 - Securely seal the primary container.
 - Decontaminate any surfaces within the fume hood that may have come into contact with the chemical.
 - Remove PPE carefully, avoiding self-contamination.
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[1]
 - Launder contaminated clothing separately before reuse.[1]

Disposal Plan

- Waste Generation: All materials contaminated with **2-Chloronicotinoyl chloride** are to be considered hazardous waste.[7]
- Containerization: Place waste in a suitable, clearly labeled, and sealed container for disposal.[1]
- Disposal Route: Dispose of contents and container to an approved hazardous waste collection point in accordance with all local, regional, and national regulations.[7][9]
- Empty Containers: Empty containers should be decontaminated with a 5% aqueous sodium hydroxide or soda ash solution, followed by water, before disposal.[1]

Emergency Procedures

Immediate action is critical in the event of an exposure or spill.

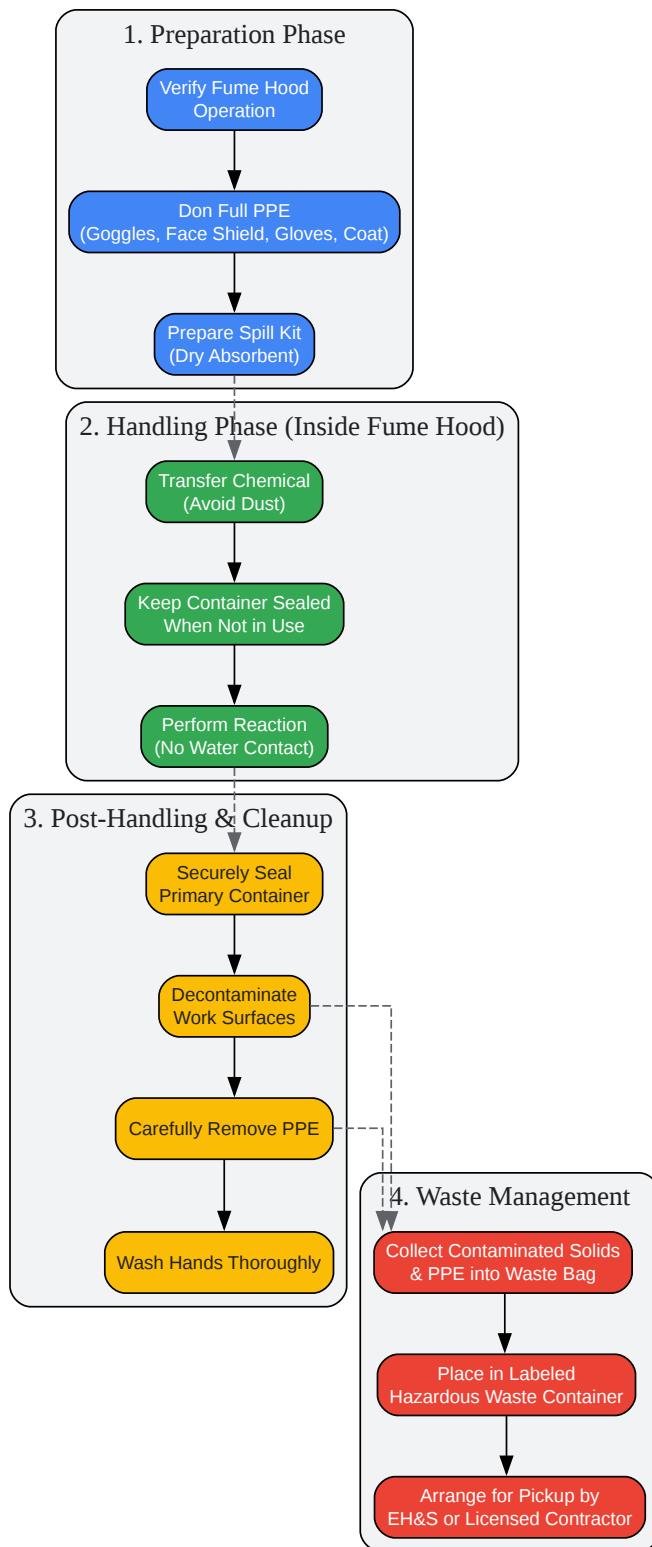
Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control: Ensure the area is well-ventilated. Remove all ignition sources.[\[1\]](#)
- Contain: Do not use water on the spill.[\[3\]](#)[\[7\]](#) Use dry, clean-up procedures. Cover the spill with a dry absorbent material like sand.
- Collect: Carefully sweep or shovel the contained material into a suitable, labeled container for hazardous waste disposal. Avoid generating dust.[\[1\]](#)[\[7\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety officer.

Personnel Exposure

- Eye Contact: Immediately hold eyelids apart and flush the eyes continuously with large amounts of running water for at least 15 minutes.[\[1\]](#)[\[7\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Skin Contact: Immediately take off all contaminated clothing.[\[1\]](#) Wash the affected skin area with plenty of water and soap for at least 15 minutes.[\[7\]](#) Seek immediate medical attention.[\[5\]](#)[\[7\]](#)
- Inhalation: Remove the person from the contaminated area to fresh air.[\[1\]](#)[\[7\]](#) If the person is not breathing, provide artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention without delay.[\[1\]](#)[\[7\]](#)
- Ingestion: Rinse the mouth thoroughly with water. Do NOT induce vomiting.[\[1\]](#)[\[7\]](#) Call a physician or poison control center immediately.[\[3\]](#)[\[7\]](#)

Safe Handling Workflow for 2-Chloronicotinoyl Chloride

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Caption: A workflow diagram for handling **2-Chloronicotinoyl chloride**.

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